

guidelines for the safe handling and storage of 7-O-Geranylscooletin

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Compound of Interest

Compound Name: 7-O-Geranylscooletin

Cat. No.: B1599974

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Application Notes and Protocols for 7-O-Geranylscooletin

For Researchers, Scientists, and Drug Development Professionals

These guidelines provide comprehensive protocols for the safe handling and storage of **7-O-Geranylscooletin**, a coumarin compound intended for experimental and research use only. Due to the limited availability of a complete safety data sheet, these protocols are based on available information and general principles of laboratory safety for handling novel or uncharacterized chemical substances.

Product Information and Physical Data

7-O-Geranylscooletin, also known as 7-Geranyloxy-6-methoxycoumarin, is a natural product isolated from plants such as *Atalantia monophylla* and *Murraya tetramera* Huang.[1][2] It has demonstrated significant cytotoxicity against certain cell lines, underscoring the need for careful handling.[2]

Table 1: Physical and Chemical Properties of **7-O-Geranylscooletin**

Property	Value	Source
Synonyms	7-Geranyloxy-6-methoxycoumarin, 7-O-Geranyl-esculetin, O-geranylscooletin	[3]
Appearance	Not explicitly stated, likely a solid or oil	-
Molecular Formula	C20H24O4	Inferred
Molecular Weight	328.4 g/mol	Inferred
Solubility	Water: 0.2688 mg/L @ 25 °C (estimated)	[2]
Purity	> 95% (as supplied by some vendors)	[2]
Odor	Characteristic	[2]

Hazard Identification and Safety Precautions

A complete GHS classification for **7-O-Geranylscooletin** is not readily available.[2] However, based on its cytotoxic properties and the hazard profiles of related compounds like geraniol, a cautious approach is warranted.

Table 2: Potential Hazards and Recommended Precautions

Hazard Category	Potential Hazard	Recommended Precautions
Acute Toxicity (Oral, Dermal, Inhalation)	Not determined.[2] Treat as potentially harmful if swallowed, inhaled, or in contact with skin.	Avoid ingestion, inhalation, and direct skin contact.
Skin Corrosion/Irritation	May cause skin irritation. Related compounds can cause allergic skin reactions.[4][5][6]	Wear appropriate protective gloves (e.g., nitrile) and a lab coat. Wash hands thoroughly after handling.
Serious Eye Damage/Irritation	May cause serious eye damage.[4][6]	Wear safety glasses or goggles.
Respiratory Sensitization	Not determined.	Handle in a well-ventilated area or a chemical fume hood to minimize inhalation of any dust or aerosols.
Germ Cell Mutagenicity	Not determined.	
Carcinogenicity	Not determined.	
Reproductive Toxicity	Not determined.	
Specific Target Organ Toxicity	Not determined.	
Environmental Hazards	May be harmful to aquatic life. [4]	Prevent release to the environment. Dispose of waste according to institutional and local regulations.

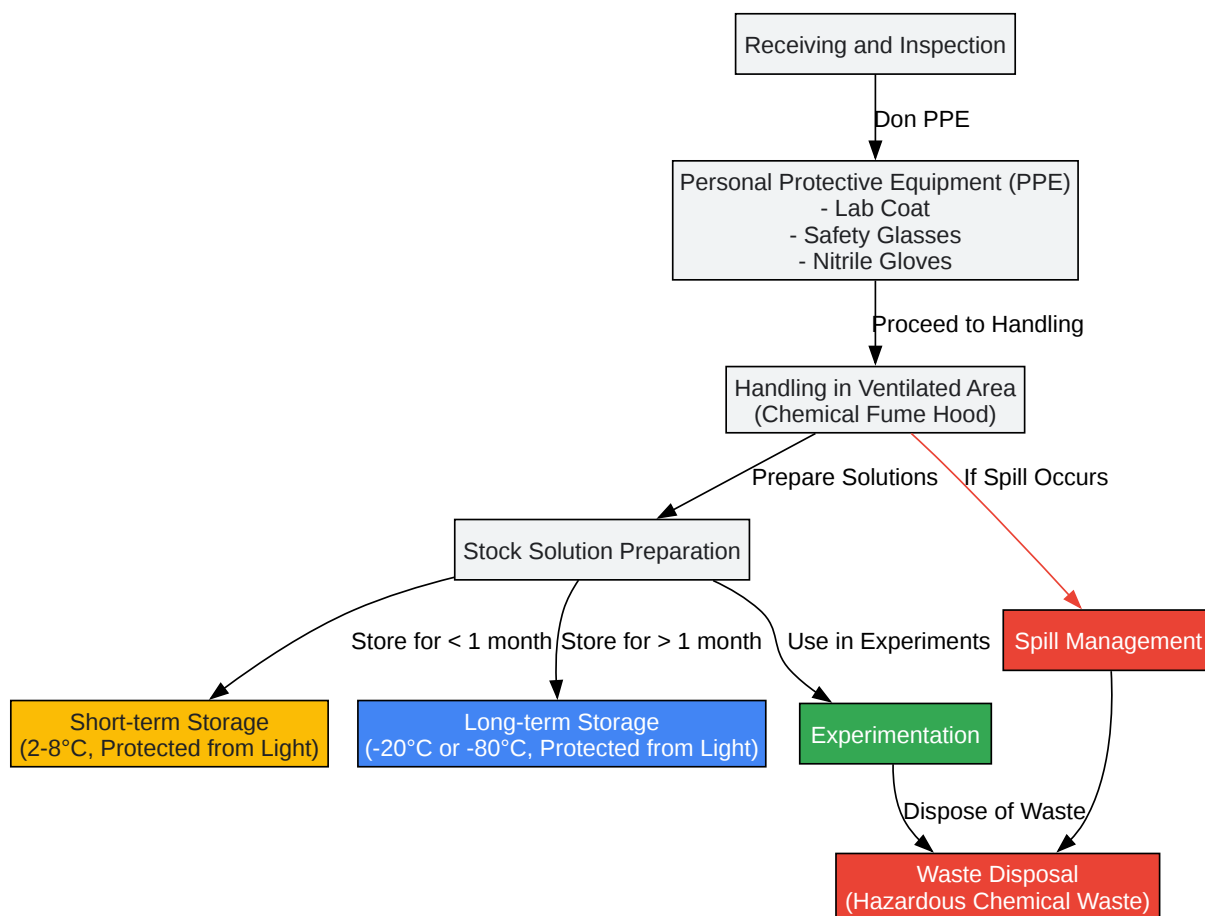
Experimental Protocols

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and nitrile gloves.

- Transport the unopened container to the designated laboratory area.
- Log the compound into the laboratory's chemical inventory system.
- All handling of the neat compound should be performed in a chemical fume hood to prevent inhalation.
- Before opening the container, allow it to equilibrate to room temperature to avoid moisture condensation.
- Carefully weigh the required amount of **7-O-Geranylscooletin** using a calibrated analytical balance. Use a spatula for solids or a micropipette for liquids.
- Add the desired solvent (e.g., DMSO, ethanol) to the vial containing the compound.
- Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.
- Clearly label the stock solution with the compound name, concentration, solvent, and date of preparation.
- Short-term Storage (days to weeks): Store stock solutions at 2-8°C.
- Long-term Storage (months to years): For optimal stability, store both the neat compound and stock solutions at -20°C or -80°C. Protect from light.
- Keep the container tightly sealed to prevent solvent evaporation and contamination.
- Small Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, absorb the spill with an inert material (e.g., vermiculite, sand, or chemical absorbent pads).
 - Collect the contaminated material into a sealed, labeled container for chemical waste.
 - Clean the spill area with a suitable solvent, followed by soap and water.

- Waste Disposal:
 - Dispose of unused **7-O-Geranylscooletin** and any contaminated materials (e.g., pipette tips, vials) as hazardous chemical waste.
 - Follow all institutional, local, and national regulations for hazardous waste disposal. Do not dispose of it down the drain.

Workflow for Safe Handling and Storage



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Caption: Workflow for the safe handling and storage of **7-O-Geranylscopoletin**.

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation or a rash occurs, get medical advice.^[4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.^[4]
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.^[4]

Disclaimer: This document is intended as a guide and does not replace a formal risk assessment. All laboratory personnel should be trained in general chemical safety and handling procedures. It is the responsibility of the user to ensure that all procedures are conducted in accordance with institutional and regulatory guidelines.

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